

managing the self-accelerating decomposition temperature (SADT) of tert-Butyl octaneperoxoate

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Compound of Interest

Compound Name: *tert-Butyl octaneperoxoate*

Cat. No.: B077908

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Technical Support Center: Managing tert-Butyl Peroxy-2-ethylhexanoate

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and management of tert-Butyl peroxy-2-ethylhexanoate, with a focus on its Self-Accelerating Decomposition Temperature (SADT).

Frequently Asked Questions (FAQs)

Q1: What is tert-Butyl peroxy-2-ethylhexanoate and what are its common applications?

A1: Tert-Butyl peroxy-2-ethylhexanoate (also known as TBPEH or tert-butyl peroctoate) is a colorless liquid organic peroxide.^{[1][2]} It is primarily used as a radical initiator in the polymerization of monomers like ethylene, acrylates, and methacrylates.^{[1][3]} It also serves as a curing agent for unsaturated polyester resins.^{[3][4]}

Q2: What is the Self-Accelerating Decomposition Temperature (SADT) and why is it critical for tert-Butyl peroxy-2-ethylhexanoate?

A2: The SADT is the lowest temperature at which a substance in its commercial packaging will undergo a self-accelerating decomposition.^[5] For tert-Butyl peroxy-2-ethylhexanoate, the SADT is approximately 35°C.^{[1][2][3]} Above this temperature, the rate of decomposition

generates heat faster than it can be dissipated, potentially leading to a dangerous thermal runaway, fire, or explosion.[6][7] This peroxide is particularly sensitive to temperature increases and contamination.[6][8][9]

Q3: What are the recommended storage and handling temperatures for this compound?

A3: To ensure safety and maintain product quality, specific temperature control is crucial. The recommended maximum storage temperature is 10°C, while the maximum transport temperature is 20°C.[1] The control temperature, above which the substance becomes dangerous, is 20°C.[3] Some sources recommend storing at temperatures not exceeding 20°C.[2][3] It is essential to keep the product cool and away from heat sources.[9][10]

Q4: What materials are incompatible with tert-Butyl peroxy-2-ethylhexanoate?

A4: This organic peroxide should be stored separately and not come into contact with a range of incompatible materials. These include acids, bases, strong oxidizing agents, powerful reducing agents, amines, transition metal salts, sulfur compounds, rust, ash, and dusts.[2][3][11] Contact with these substances can trigger a hazardous decomposition.

Q5: What are the primary hazards associated with tert-Butyl peroxy-2-ethylhexanoate?

A5: The main hazards are its thermal instability and potential for explosive decomposition.[2][6] It is classified as an organic peroxide Type C and is known to be sensitive to shock and friction.[2] Heating may cause a fire.[12] It can also cause skin and eye irritation and may cause an allergic skin reaction.[2][10][12]

Troubleshooting Guide

Issue 1: Temperature alarm for the storage unit containing tert-Butyl peroxy-2-ethylhexanoate has been activated.

- Immediate Action: Do NOT open the storage unit. Evacuate the immediate area.[6][8]
- Assessment: From a safe distance, determine the current temperature of the unit. If it is approaching or has exceeded the control temperature of 20°C, treat it as an emergency.
- Procedure:

- If it is safe to do so, attempt to cool the exterior of the storage unit with water spray from a distance.[\[6\]](#)
- If the temperature continues to rise or cannot be controlled, evacuate to a larger distance and notify emergency services.
- Do not attempt to move the container if it has been exposed to heat.[\[6\]](#)

Issue 2: A small spill of tert-Butyl peroxy-2-ethylhexanoate has occurred in the laboratory.

- Immediate Action: Eliminate all ignition sources (sparks, flames, hot surfaces) from the area.
[\[6\]](#)[\[8\]](#)
- Containment: Stop the leak if it can be done without risk. Do not touch or walk through the spilled material.[\[6\]](#)[\[8\]](#)
- Cleanup:
 - Use inert, damp, non-combustible absorbent material (such as vermiculite or sand) to contain the spill.[\[8\]](#)
 - Use clean, non-sparking tools to collect the absorbed material.[\[2\]](#)[\[8\]](#)
 - Place the collected waste into a loosely covered plastic container for later disposal.[\[8\]](#) Do not seal the container tightly.
 - Wash the spill area thoroughly with soap and water.

Issue 3: The material appears discolored or shows signs of gas evolution in its container.

- Immediate Action: Do not use the material. This could be a sign of decomposition.
- Procedure:
 - Carefully observe the container from a safe distance. If there are any signs of pressurization (e.g., bulging), the risk of container rupture is high.
 - If the container appears stable, the material should be considered extremely hazardous.

- Contact your institution's environmental health and safety department for guidance on the safe disposal of the unstable peroxide. Do not attempt to move or dispose of it yourself.

Data Summary

Parameter	Value	Reference
SADT	~35°C	[1] [2] [3]
Control Temperature	20°C	[3]
Critical Temperature	25°C	[3]
Recommended Storage Temp.	Max. 10°C	[1]
Maximum Transport Temp.	20°C	[1]
Half-life (10h)	72°C	[3]
Half-life (1h)	91°C	[3]
Half-life (0.1h)	113°C	[3]

Experimental Protocols

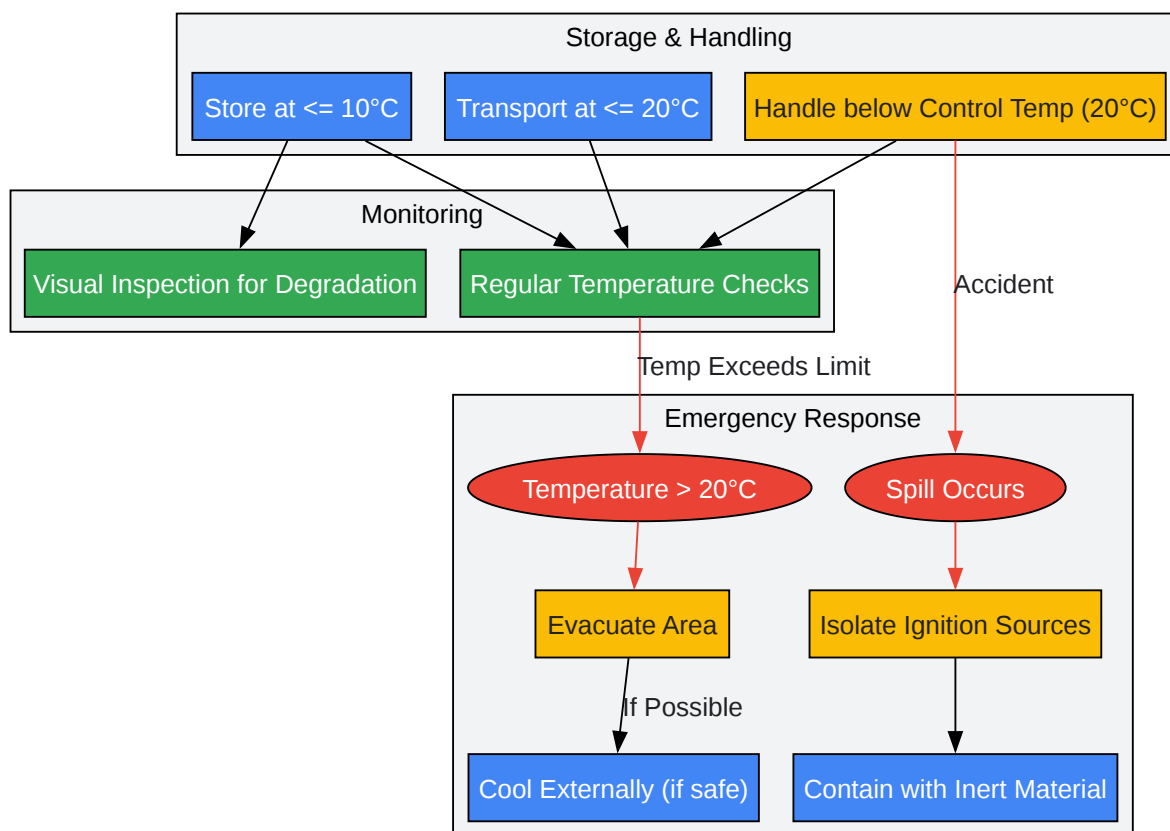
Protocol: Determination of SADT using the Heat Accumulation Storage Test (Conceptual Overview)

The Heat Accumulation Storage Test is the recognized method for determining the SADT of organic peroxides.[\[5\]](#)

- Objective: To determine the lowest temperature at which the substance in a specific packaging undergoes self-accelerating decomposition.
- Apparatus: A well-insulated container (e.g., a Dewar flask) placed within a temperature-controlled oven. Thermocouples are used to monitor the temperature of the sample and the oven.
- Procedure (Simplified):

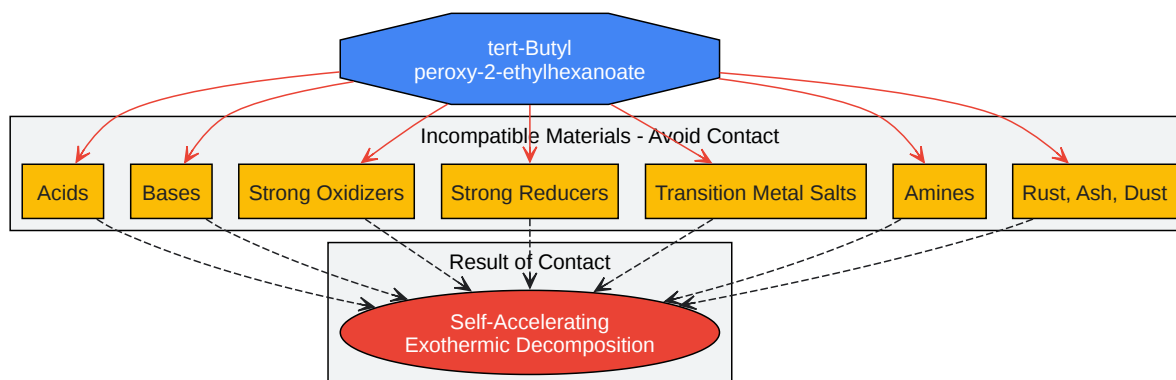
- A sample of the tert-Butyl peroxy-2-ethylhexanoate in its intended packaging is placed into the insulated container.
- The oven is set to a specific temperature, and the sample is allowed to equilibrate.
- The temperature of the sample is monitored over time.
- If the sample temperature remains below the oven temperature or rises to and stabilizes at the oven temperature, the test is repeated at a higher oven temperature.
- If the sample temperature rises above the oven temperature, this indicates the onset of self-accelerating decomposition. The lowest oven temperature at which this occurs is the SADT.
- Data Analysis: The temperature profiles are analyzed to identify the point of thermal runaway.

Visualizations



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Caption: Workflow for safe handling and emergency response for tert-Butyl peroxy-2-ethylhexanoate.



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Caption: Incompatible materials that can trigger hazardous decomposition of tert-Butyl peroxy-2-ethylhexanoate.

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